

Dinonyl Phthalate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Dinonyl phthalate*

CAS No.: 68648-92-0

Cat. No.: B7803320

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core chemical and physical properties of **dinonyl phthalate** (DNP). The information is presented to support research, scientific, and drug development applications, with a focus on clarity, detail, and practical application.

Chemical and Physical Properties

Dinonyl phthalate (DNP) is a high-production-volume chemical primarily used as a plasticizer in polyvinyl chloride (PVC) products. It is important to distinguish between the specific linear isomer, di-n-nonyl phthalate (CAS No. 84-76-4), and the more commonly used isomeric mixture, diisononyl phthalate (DINP) (CAS No. 28553-12-0), which consists of various branched-chain C9 esters of phthalic acid.^{[1][2]} This guide will specify which compound the data pertains to wherever possible. DNP is a colorless, odorless oily liquid.^{[3][4]}

Core Physicochemical Data

The fundamental physical and chemical properties of **dinonyl phthalate** are summarized in the tables below for easy reference and comparison.

Table 1: General Chemical Properties of **Dinonyl Phthalate**

Property	Value	Source(s)
Chemical Formula	C26H42O4	[3][5]
Molecular Weight	418.61 g/mol	[3][5][6]
CAS Number	84-76-4 (di-n-nonyl phthalate) 28553-12-0 (diisononyl phthalate)	[6][7]
Appearance	Colorless to pale yellow, oily liquid	[1][3][4]

Table 2: Physical Properties of **Dinonyl Phthalate**

Property	Value	Conditions	Source(s)
Boiling Point	413 °C (775 °F)	at 760 mmHg	[3][7]
244 to 252 °C	at 0.7 kPa	[1]	
Melting Point	-43 °C (-45 °F)	[1]	
Density	0.98 g/cm ³	at 20 °C	[1][7]
Vapor Pressure	5.1 x 10 ⁻⁷ mmHg	Estimated	[3]
Water Solubility	<0.01 g/mL	at 20 °C	[1]
Log Kow (Octanol-Water Partition Coefficient)	8.8 - 9.7	[8]	

Experimental Protocols

The following sections outline the methodologies for determining key physicochemical properties of **dinonyl phthalate**, based on internationally recognized OECD guidelines.

Determination of Water Solubility (OECD Guideline 105)

The water solubility of a substance is its saturation mass concentration in water at a given temperature. For a substance with low solubility like **dinonyl phthalate**, the column elution method or the flask method is recommended.[\[5\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Principle: A sample of the test substance is equilibrated with water at a constant temperature. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method.

Flask Method Procedure:

- A sufficient amount of **dinonyl phthalate** is added to a flask containing deionized water to create a saturated solution.
- The flask is agitated at a constant temperature (e.g., 20 °C) for a period sufficient to reach equilibrium (e.g., 24-48 hours).
- The solution is then centrifuged or filtered to remove undissolved particles.
- The concentration of **dinonyl phthalate** in the clear aqueous phase is quantified using a validated analytical technique such as gas chromatography-mass spectrometry (GC-MS).

Determination of Vapor Pressure (OECD Guideline 104)

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature in a closed system.[\[8\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#) For substances with low vapor pressure like DNP, the gas saturation method is appropriate.

Gas Saturation Method Procedure:

- A stream of an inert gas (e.g., nitrogen) is passed through or over the surface of a sample of **dinonyl phthalate** at a known, constant temperature and flow rate.
- The gas becomes saturated with the vapor of the substance.

- The amount of vaporized substance is trapped and quantified.
- The vapor pressure is calculated from the mass of the substance transported and the volume of the carrier gas.

Determination of Octanol-Water Partition Coefficient (Log Kow) (OECD Guideline 107, 117, or 123)

The octanol-water partition coefficient (Kow) is a measure of a chemical's lipophilicity. It is the ratio of the concentration of a chemical in the octanol phase to its concentration in the aqueous phase of a two-phase system at equilibrium.^{[15][16][17][18]} For a highly lipophilic substance like **dinonyl phthalate** (high Log Kow), the HPLC method (OECD 117) or the slow-stirring method (OECD 123) is recommended.

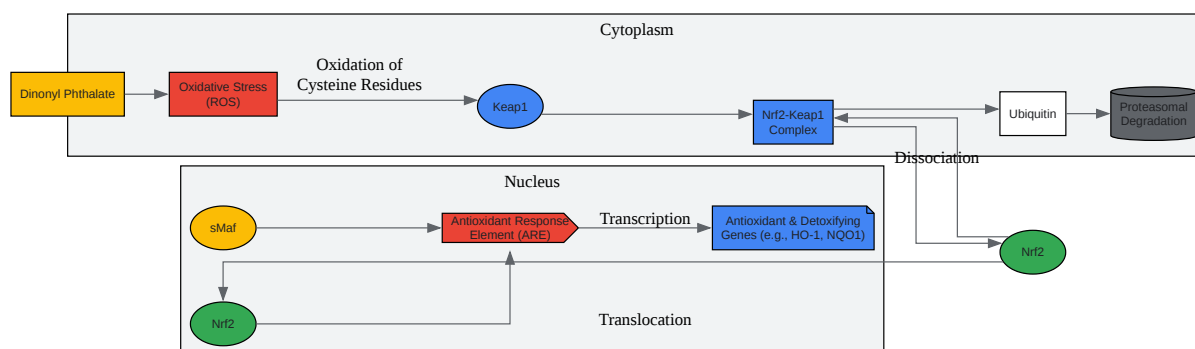
HPLC Method Procedure (OECD 117):

- A high-performance liquid chromatograph with a reverse-phase column (e.g., C18) is used.
- A set of reference compounds with known Log Kow values is injected to create a calibration curve of retention time versus Log Kow.
- The **dinonyl phthalate** sample is then injected under the same conditions.
- The Log Kow of DNP is determined by comparing its retention time to the calibration curve.

Signaling Pathways and Experimental Workflows

Nrf2-Mediated Antioxidant Response Pathway

Dinonyl phthalate has been shown to activate the Nrf2-mediated antioxidant response in human cell lines.^{[19][20][21]} This pathway is a key cellular defense mechanism against oxidative stress.

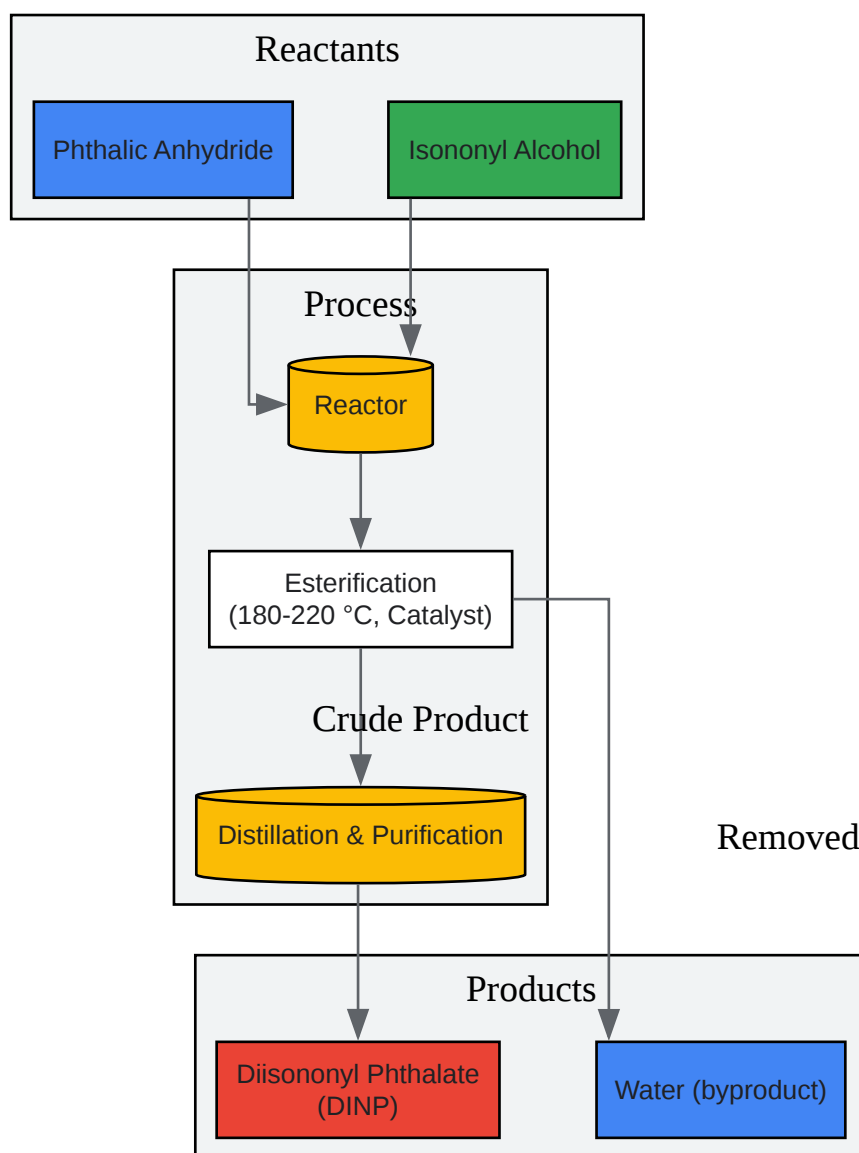


[Click to download full resolution via product page](#)

Caption: Nrf2 signaling pathway activation by **dinonyl phthalate**.

Synthesis of Diisononyl Phthalate (DINP)

The industrial production of diisononyl phthalate typically involves a two-step esterification reaction between phthalic anhydride and isononyl alcohol.^{[2][22][23][24][25]}

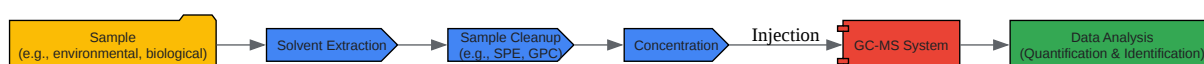


[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of diisononyl phthalate.

Analysis of Dinonyl Phthalate by Gas Chromatography

Gas chromatography (GC), often coupled with mass spectrometry (MS), is a standard method for the analysis and quantification of **dinonyl phthalate** in various matrices.^{[26][27][28][29][30]}



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the analysis of **dinonyl phthalate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. mdpi.com \[mdpi.com\]](#)
- [2. gst-chem.com \[gst-chem.com\]](#)
- [3. Frontiers | Nrf2 signaling pathway: current status and potential therapeutic targetable role in human cancers \[frontiersin.org\]](#)
- [4. hololifecenter.com \[hololifecenter.com\]](#)
- [5. filab.fr \[filab.fr\]](#)
- [6. Nrf2 signaling pathway: Significance and symbolism \[wisdomlib.org\]](#)
- [7. encyclopedia.pub \[encyclopedia.pub\]](#)
- [8. oecd.org \[oecd.org\]](#)
- [9. oecd.org \[oecd.org\]](#)
- [10. Water Solubility | Scymaris \[scymaris.com\]](#)
- [11. oecd.org \[oecd.org\]](#)
- [12. OECD test n°104: Vapour pressure - Analytice \[analytice.com\]](#)
- [13. laboratuvar.com \[laboratuvar.com\]](#)
- [14. oecd.org \[oecd.org\]](#)
- [15. Partition coefficient octanol/water | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations \[fao.org\]](#)
- [16. assets.publishing.service.gov.uk \[assets.publishing.service.gov.uk\]](#)
- [17. OECD 107, OECD 117 and OECD 123 - Phytosafe \[phytosafe.com\]](#)
- [18. oecd.org \[oecd.org\]](#)

- [19. tandfonline.com](https://www.tandfonline.com) [[tandfonline.com](https://www.tandfonline.com)]
- [20. Diisononyl phthalate down-regulates the expression of antioxidant genes NFE2L2, TXN, and TXNRD2, while diethyl-hexyl terephthalate up-regulates their expression including SOD-1 - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [21. Mechanistic insight into toxicity of phthalates, the involved receptors, and the role of Nrf2, NF-κB, and PI3K/AKT sign...](#) [ouci.dntb.gov.ua]
- [22. Production method and process flow of diisononyl phthalate-Chemwin](#) [en.888chem.com]
- [23. CN101157615A - Method for producing plasticizer phthalic acid dinonyl - Google Patents](#) [patents.google.com]
- [24. CN104962087A - Preparation method of diisononyl phthalate compound plasticizer - Google Patents](#) [patents.google.com]
- [25. patentimages.storage.googleapis.com](https://patentimages.storage.googleapis.com) [patentimages.storage.googleapis.com]
- [26. oiv.int](https://oiv.int) [oiv.int]
- [27. agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- [28. Diisononyl Phthalate \(DINP\) Gas Chromatography - Chromatography Forum](#) [chromforum.org]
- [29. epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
- [30. oiv.int](https://oiv.int) [oiv.int]
- To cite this document: BenchChem. [Dinonyl Phthalate: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7803320/docs#dinonyl-phthalate-a-comprehensive-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)